

# In Vitro Activity of ML120 Analog 1: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: ML120 analog 1

Cat. No.: B12365065

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This technical guide provides an in-depth overview of the in vitro activity of **ML120 analog 1**, a selective inhibitor of Hematopoietic Protein Tyrosine Phosphatase (HePTP). This document details its inhibitory potency, selectivity against other phosphatases, the experimental protocols used for its characterization, and its role within the cellular signaling cascade.

## Core Quantitative Data

**ML120 analog 1**, also identified as probe ML119 (PubChem CID: 1357397), is a competitive inhibitor of HePTP.<sup>[1][2]</sup> The following tables summarize its key quantitative in vitro activity and selectivity.

Table 1: In Vitro Inhibitory Activity of **ML120 Analog 1** against HePTP

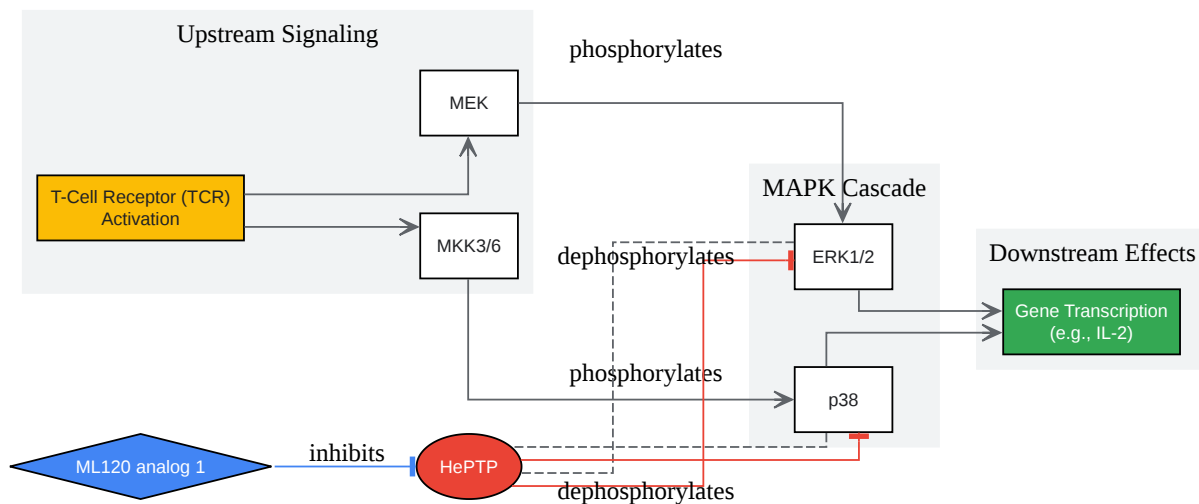
Parameter	Value (μM)	Inhibition Type
Ki	0.69 ± 0.20	Competitive
IC50	0.21	-

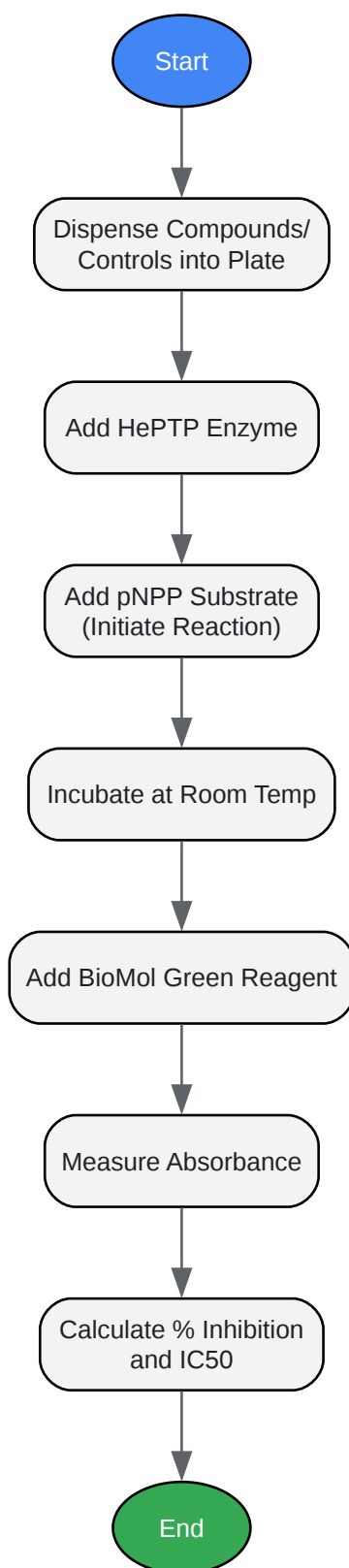
Table 2: Selectivity of **ML120 Analog 1** against Other Protein Tyrosine Phosphatases (PTPs)

Phosphatase	Selectivity (Fold over HePTP)
VHR	19.5
MKP-3	42
CD45	8.8
Shp2	4.1
TCPTP	2.6
Lyp	1.4
LAR	>50
PTP1B	4.3

## HePTP Signaling Pathway and Inhibition by ML120 Analog 1

Hematopoietic Protein Tyrosine Phosphatase (HePTP) is a key negative regulator of the Mitogen-Activated Protein Kinase (MAPK) signaling pathways, specifically targeting Extracellular signal-regulated kinases 1 and 2 (ERK1/2) and p38.[1][3][4] By dephosphorylating these kinases, HePTP terminates the signaling cascade that is crucial for T-cell activation and other hematopoietic cell functions.[5] Inhibition of HePTP by **ML120 analog 1** blocks this dephosphorylation, leading to sustained activation of ERK1/2 and p38.[1]





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